

Analytical techniques for characterizing 4-(3-Chlorophenyl)thiazole-2-thiol

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Compound of Interest

Compound Name: 4-(3-Chlorophenyl)thiazole-2-thiol

Cat. No.: B11811144

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Abstract

This guide details the analytical framework for the structural and purity characterization of **4-(3-Chlorophenyl)thiazole-2-thiol** (C₉H₆ClNS₂). As a member of the 4-arylthiazole-2-thiol class, this compound exhibits significant thione-thiol tautomerism, which complicates routine analysis. This protocol addresses these challenges by integrating spectroscopic (NMR, FT-IR, MS) and chromatographic (HPLC) techniques to ensure unambiguous identification and high-purity isolation suitable for pharmaceutical screening.

Introduction & Chemical Context

The 4-arylthiazole-2-thiol scaffold is a privileged structure in medicinal chemistry, often synthesized via the Hantzsch reaction between 3-chlorophenacyl bromide and ammonium dithiocarbamate.

Critical Analytical Challenge: Tautomerism In the solid state and polar solvents, these compounds predominantly exist as the thiazoline-2-thione tautomer rather than the thiazole-2-thiol. Analytical data must be interpreted with this equilibrium in mind to avoid misidentification.

- **Thiol Form (Aromatic):** Favored in basic conditions or alkylation.

- Thione Form (Non-aromatic): Favored in neutral solution and solid state (NH proton visible in NMR).

Physicochemical Profiling

Appearance and Solubility

- Expected Appearance: Pale yellow to off-white crystalline solid.
- Solubility Profile:
 - High: DMSO, DMF, THF.
 - Moderate: Ethanol, Methanol (often requires heating).
 - Low/Insoluble: Water, Hexanes.

Melting Point Determination

While the para-isomer (4-chlorophenyl) melts at ~165–168 °C, the meta-isomer (3-chlorophenyl) typically exhibits a slightly lower melting range due to reduced symmetry.

- Method: Capillary method (USP <741>).
- Ramp Rate: 1 °C/min near the melting range.
- Acceptance Criterion: Range < 2 °C.

Structural Elucidation Protocols

Mass Spectrometry (LC-MS)

The presence of a chlorine atom provides a definitive isotopic signature.

- Ionization: ESI⁻ (Electrospray Ionization, Negative Mode) is preferred due to the acidic nature of the thioamide/thiol proton.
- Diagnostic Signals:
 - [M-H]⁻ Ion: m/z 225.9 (based on ³⁵Cl).

- Isotope Pattern: A characteristic 3:1 intensity ratio between m/z 225.9 (^{35}Cl) and m/z 227.9 (^{37}Cl).
- Fragmentation: Loss of $\text{HS}\cdot$ or CS is common.

FT-IR Spectroscopy

The IR spectrum confirms the tautomeric state in the solid phase.[\[1\]](#)

Functional Group	Wavenumber (cm^{-1})	Diagnostic Note
N-H Stretch	3100 – 3400	Broad band; indicates Thione form.
C=N Stretch	1450 – 1550	Characteristic of the thiazole ring.
C=S Stretch	1000 – 1200	Strong band; confirms thione character.
S-H Stretch	~2550	Weak/Absent in solid state (confirms thione dominance).
C-Cl Stretch	700 – 800	Strong band for aryl chloride.

Nuclear Magnetic Resonance (NMR)

NMR is the primary tool for distinguishing the 3-chlorophenyl substitution pattern from the 4-chlorophenyl isomer.

Protocol: Dissolve ~10 mg in DMSO-d_6 (favors thione form).

^1H NMR Assignments (400 MHz, DMSO-d_6):

- Thione Proton (NH): A broad singlet typically appearing very downfield (δ 13.5 – 14.0 ppm).
Note: If D_2O exchange is performed, this peak disappears.
- Thiazole Ring Proton (C5-H): A sharp singlet around δ 7.0 – 7.6 ppm. This proton is diagnostic for the 4-substituted thiazole core.

- 3-Chlorophenyl Ring (Aromatic Region): Unlike the symmetric AA'BB' doublet pair of the para-isomer, the meta-isomer displays a complex 4-proton pattern:
 - H-2' (s): Singlet (isolated between Cl and thiazole).
 - H-4', H-6' (d): Two doublets.
 - H-5' (t): Triplet (pseudo-triplet).
 - Range: δ 7.3 – 8.0 ppm.

Purity Analysis: HPLC Method

To quantify purity and detect unreacted 3-chlorophenacyl bromide (starting material), use the following Reverse-Phase HPLC method.

Method ID: RP-HPLC-TZ-03

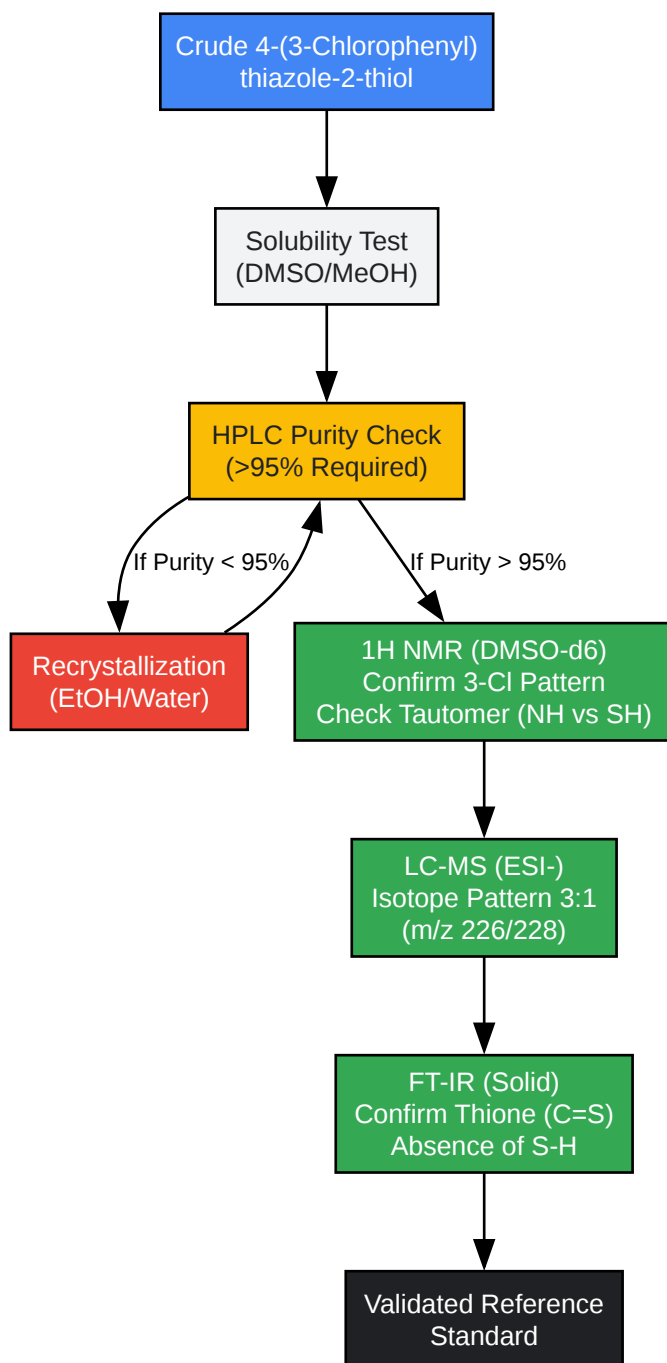
- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 5 μ m.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile (ACN).[\[2\]](#)
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (aromatic) and 300 nm (thiazole conjugation).
- Temperature: 30 °C.

Gradient Table:

Time (min)	% Mobile Phase B	Event
0.0	10	Equilibration
2.0	10	Isocratic Hold
15.0	90	Linear Gradient
20.0	90	Wash
20.1	10	Re-equilibration

| 25.0 | 10 | End |

Characterization Workflow Diagram



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Figure 1: Step-by-step analytical workflow for validating the identity and purity of the target compound.

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